

An In-depth Technical Guide to Ethanediyl Dibromide (Oxalyl Bromide)

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Compound of Interest

Compound Name: *Ethanediyl dibromide*

Cat. No.: *B108731*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound with the molecular formula $C_2Br_2O_2$, commonly known as oxalyl bromide. The internationally recognized IUPAC nomenclature for this compound is **Ethanediyl dibromide**. This document details its chemical properties, synthesis protocols, and key applications in organic synthesis, presenting data in a clear, structured format for ease of reference.

Chemical Identity and Properties

Ethanediyl dibromide is a significant reagent in organic chemistry, valued for its reactivity as a brominating agent.^[1] It is a di-acyl halide, structurally consisting of two carbonyl groups single-bonded to each other, with each carbonyl carbon also bonded to a bromine atom.

Table 1: Physicochemical Properties of **Ethanediyl Dibromide**

Property	Value	Reference
Molecular Formula	C ₂ Br ₂ O ₂	[1] [2]
IUPAC Name	Ethanediyl dibromide	[3] [4]
Synonyms	Oxalyl bromide, Oxalic acid dibromide	[5]
CAS Number	15219-34-8	[1] [2] [6]
Molecular Weight	215.83 g/mol	[1] [2] [6]
Appearance	Clear, colorless to light yellow/dark yellow liquid	[1] [2]
Melting Point	-19 °C	[1] [5]
Boiling Point	105-107 °C at 760 mmHg; 16-17 °C at 10 mmHg	[1] [2] [5]
Density	1.517 g/mL at 25 °C	[1] [2] [6]
Refractive Index	n _{20/D} 1.522	[1] [2] [5]
Solubility	Reacts violently with water. Soluble in benzene (slightly) and chloroform.	[1] [2] [5]
SMILES String	BrC(=O)C(Br)=O	[6]
InChI Key	JAZLVNXWYDFQFE-UHFFFAOYSA-N	[6]

Experimental Protocols

Synthesis of Ethanediyl Dibromide

A common laboratory-scale synthesis of **ethanediyl dibromide** involves the reaction of oxalyl chloride with hydrogen bromide.[\[7\]](#)

Materials:

- Oxalyl chloride (pure)
- Hydrogen bromide gas
- Mercury (for purification)

Procedure:

- Into 100g of pure oxalyl chloride, pass a steady stream of hydrogen bromide gas. A molar ratio of 8 moles of hydrogen bromide per mole of oxalyl chloride is recommended.[7]
- Continue this process for approximately 12 hours.[7]
- Allow the reaction mixture to stand for an additional 6 hours.[7]
- Fractionally distill the resulting mixture. Collect the fraction that boils at 102-103 °C at a pressure of 720 mmHg. This fraction is the **ethanediyl dibromide**, typically obtained with a yield of around 85%. [7]
- To remove any discoloration caused by residual bromine, shake the collected product with a small amount of mercury.[7]

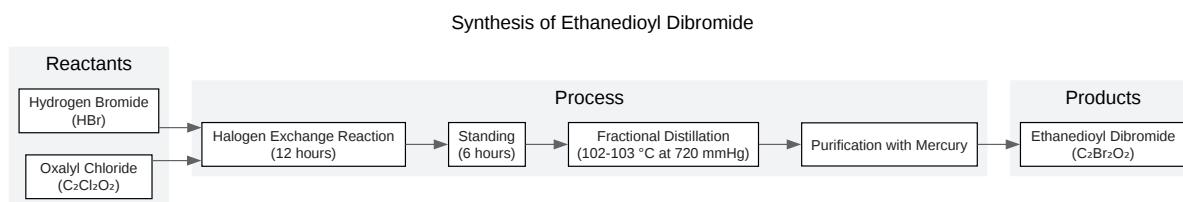
Safety Precautions: **Ethanediyl dibromide** is a reactive and hazardous compound. It reacts violently with water, releasing corrosive fumes, and is harmful if inhaled.[1] All manipulations should be carried out in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield, must be worn.[1] Store the compound in a cool, dry place in a tightly sealed container, away from moisture.[1]

Applications in Organic Synthesis

Ethanediyl dibromide is a versatile reagent primarily used in organic synthesis. Its main application is as a brominating agent.[1] It is also utilized in the preparation of other chemical intermediates. For instance, it plays a role in the conversion of cyclopentane-1,3-dione to 3-bromocyclopenten-2-one, a valuable step in the synthesis of more complex molecules.[1] Furthermore, it is a reactant for the synthesis of various compounds, including mutasynthons for ansamitocin derivatives and for the asymmetrical synthesis of glycosyl bromides.

Logical Relationships in Synthesis

The synthesis of **ethanediyl dibromide** from oxalyl chloride is a straightforward halogen exchange reaction. The logical flow of this process is depicted in the diagram below.



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Caption: Workflow for the synthesis of **Ethanediyl Dibromide**.

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